

Flutax-1 for Live-Cell Microtubule Staining: Application Notes and Protocols

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Compound of Interest

Compound Name: *Flutax 1*

Cat. No.: *B15556321*

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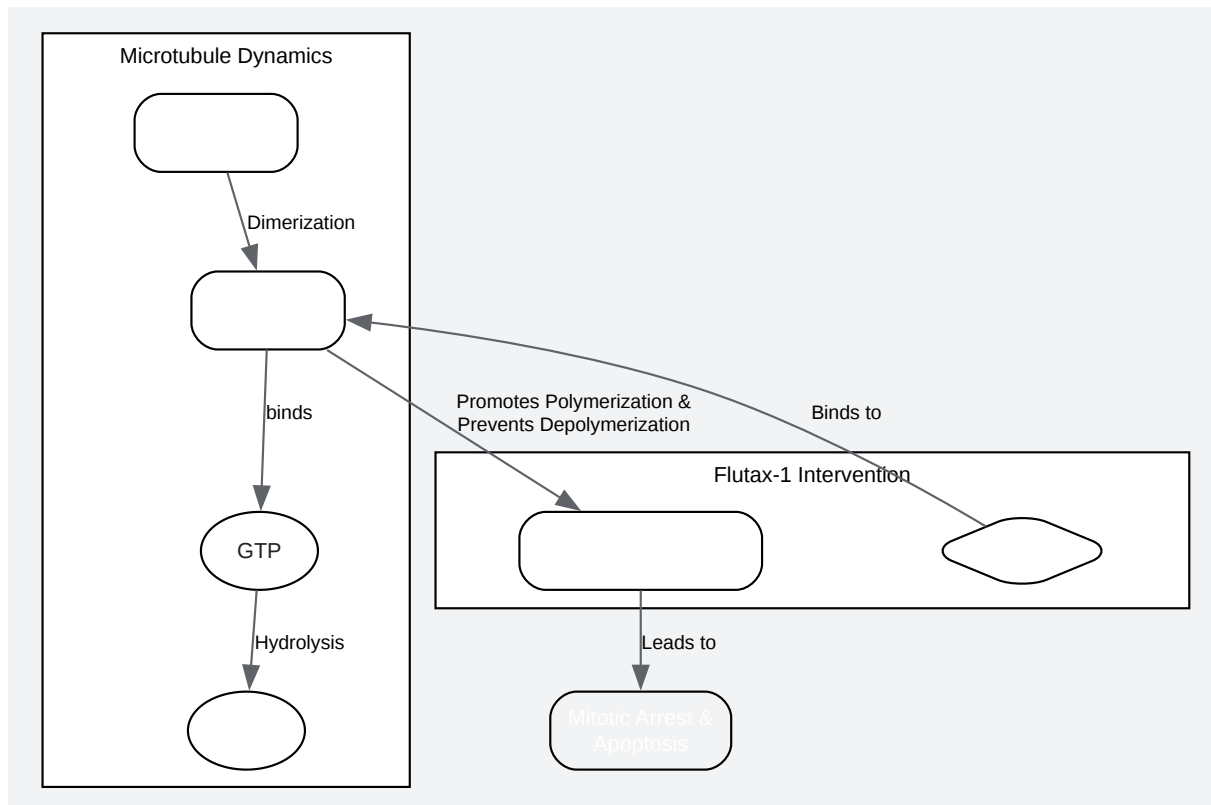
For Researchers, Scientists, and Drug Development Professionals

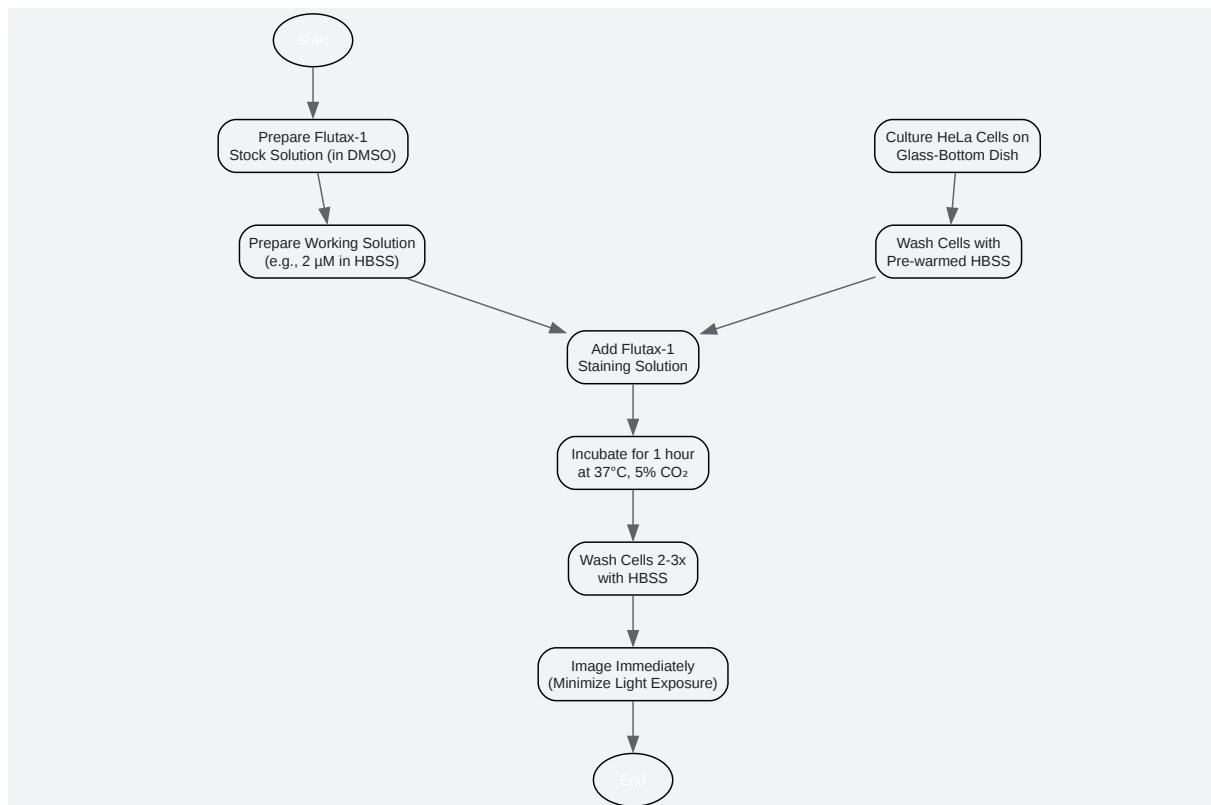
Flutax-1 is a green-fluorescent derivative of paclitaxel, a potent microtubule-stabilizing agent. This property makes Flutax-1 an invaluable tool for the direct visualization of the microtubule cytoskeleton in living cells. This document provides detailed application notes and protocols to achieve optimal staining of microtubules using Flutax-1.

Mechanism of Action

Flutax-1, like its parent compound paclitaxel, binds to the β -tubulin subunit within the microtubule polymer.^[1] This binding event stabilizes the microtubule, preventing its depolymerization and disrupting the dynamic instability essential for various cellular processes, most notably mitosis.^[1] The conjugation of a fluorescein moiety to the taxol molecule allows for the direct fluorescent imaging of microtubules. Flutax-1 binds to microtubules with high affinity.^{[2][3]}

Diagram: Mechanism of Flutax-1 Action





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References

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[<https://www.benchchem.com/product/b15556321#flutax-1-incubation-time-for-optimal-staining>]

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